

A Technical Guide to the Physical Properties of 4-Bromoisoquinoline

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Compound of Interest

Compound Name: 4-Bromoisoquinoline

Cat. No.: B023445

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Bromoisoquinoline**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. The information is presented to support research and development activities requiring a thorough understanding of this compound's characteristics.

Core Physical and Chemical Properties

4-Bromoisoquinoline (CAS No. 1532-97-4) is a light yellow to white crystalline solid.^{[1][2]} Its chemical structure consists of an isoquinoline ring substituted with a bromine atom at the 4-position. This substitution pattern makes it a versatile building block in organic synthesis.^[3]

Summary of Physical Data

The following table summarizes the key physical properties of **4-Bromoisoquinoline**, compiled from various sources. These values are essential for designing experimental conditions, purification procedures, and storage protocols.

Property	Value	References
Molecular Formula	C ₉ H ₆ BrN	[1][4][5][6]
Molecular Weight	208.05 g/mol	[1][4][5]
Appearance	White to light yellow crystalline powder or solid	[1][2][4]
Melting Point	38-45 °C	[1][2][4][7][8][9]
Boiling Point	280-285 °C (at 760 mmHg)	[1][7][10]
	152-153 °C (at 15 mmHg)	
Density	1.564 g/cm ³	[1][3]
Refractive Index	1.673	[1][4]
Flash Point	>110 °C (>230 °F)	[1][4]
Vapor Pressure	0.00571 mmHg at 25°C	[4]
Purity (GC)	≥97.5% - ≥99.0%	[1][2][3][8][9]
Storage Conditions	Room temperature, recommended <15°C in a cool, dark place under inert gas. Also cited as 2-8°C.	[2]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **4-Bromoisoquinoline** are not extensively detailed in the surveyed literature, standard laboratory procedures are applicable. The following outlines general methodologies for key experiments.

Determination of Melting Point

The melting point of **4-Bromoisoquinoline** can be determined using a standard melting point apparatus.

Methodology:

- A small, dry sample of **4-Bromoisoquinoline** is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point can be determined by distillation at atmospheric or reduced pressure.

Methodology (Atmospheric Pressure):

- A sample of **4-Bromoisoquinoline** is placed in a distillation flask with boiling chips.
- A condenser and a thermometer are fitted to the flask.
- The flask is heated, and the vapor is allowed to rise and condense.
- The temperature at which the liquid and vapor are in equilibrium, as indicated by a stable temperature reading on the thermometer while the liquid is boiling and condensing, is recorded as the boiling point.

Gas Chromatography (GC) for Purity Assessment

The purity of **4-Bromoisoquinoline** is commonly assessed by Gas Chromatography (GC).

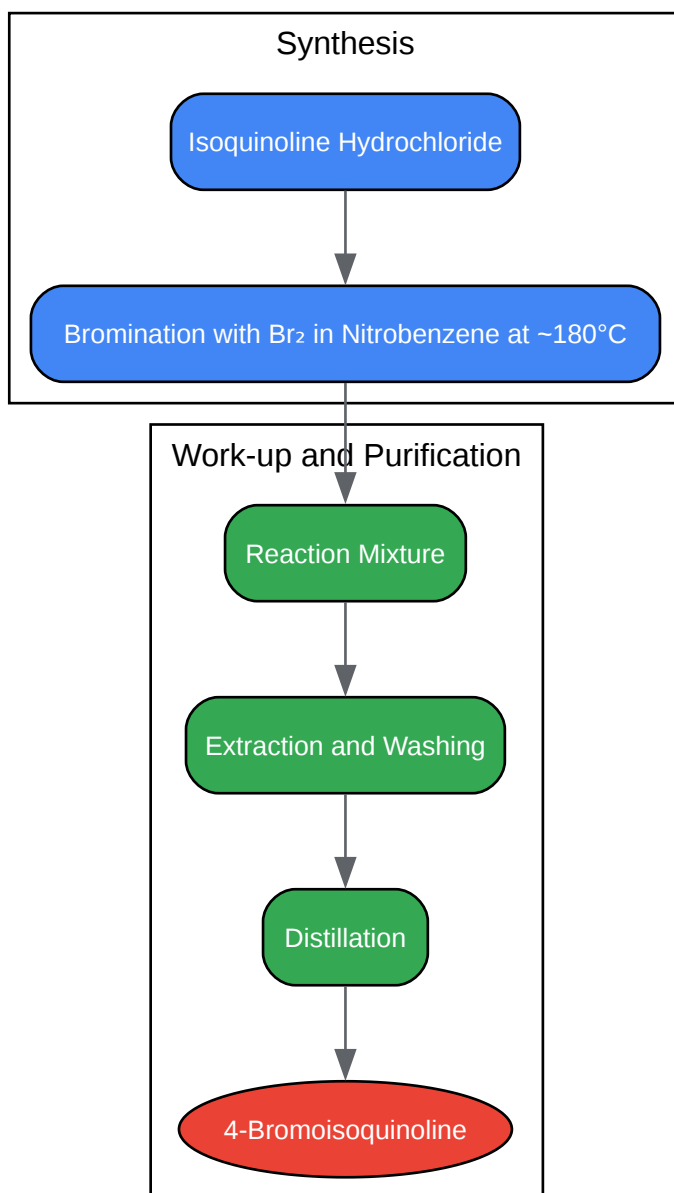
Methodology:

- A solution of **4-Bromoisoquinoline** in a suitable solvent is prepared.
- A small volume of the solution is injected into the gas chromatograph.
- The sample is vaporized and carried by an inert gas through a chromatographic column.
- The components of the sample are separated based on their interaction with the stationary phase of the column.

- A detector measures the amount of each component as it elutes from the column.
- The purity is determined by comparing the area of the peak corresponding to **4-Bromoisoquinoline** to the total area of all peaks.

Synthesis Workflow

4-Bromoisoquinoline is a synthetic compound, and its preparation is a key aspect of its utility. A common synthetic route involves the bromination of isoquinoline. The following diagram illustrates a general workflow for its synthesis and purification.



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Caption: A generalized workflow for the synthesis and purification of **4-Bromoisoquinoline**.

Biological Context and Applications

4-Bromoisoquinoline itself is not typically considered biologically active in its native form.^[10] Its primary role in drug development and research is that of a key intermediate. The bromine atom at the 4-position serves as a versatile handle for introducing various functional groups through cross-coupling reactions, enabling the synthesis of a wide range of isoquinoline derivatives. These derivatives have shown potential in various therapeutic areas, including as anticancer agents. It is also utilized in the synthesis of pesticides.^[1] The development of efficient and selective methods for the synthesis of **4-Bromoisoquinoline** and its derivatives is an active area of research.^[11]

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